

Application Notes and Protocols for Preparing PF-Cbp1 Stock Solution with DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PF-Cbp1

Cat. No.: B610061

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Introduction

PF-Cbp1 is a potent and selective small molecule inhibitor of the bromodomains of the CREB-binding protein (CBP) and the highly homologous p300 protein.[1] It exhibits inhibitory concentrations (IC50) of 125 nM for CBP and 363 nM for p300, respectively, with over 100-fold selectivity against other bromodomains like BRD4.[2] As transcriptional coactivators with histone acetyltransferase (HAT) activity, CBP and p300 are crucial in regulating gene expression across numerous signaling pathways involved in cell proliferation, differentiation, and inflammation.[3] By binding to the bromodomain, **PF-Cbp1** prevents the recognition of acetylated lysine residues on histones, thereby modulating the transcription of target genes. This makes **PF-Cbp1** a valuable tool for studying epigenetic regulation and a potential therapeutic agent.

This document provides a detailed protocol for the preparation, storage, and handling of a **PF-Cbp1** stock solution using Dimethyl Sulfoxide (DMSO) as the solvent.

Quantitative Data Summary

A summary of the key quantitative data for **PF-Cbp1** is presented in the table below. Note that values may vary slightly between different suppliers, and it is always recommended to consult the certificate of analysis (CoA) for batch-specific data.

Property	Value	Citations
Formulation	PF-Cbp1 (Free Base)	[1][4]
CAS Number	1962928-21-7	[1][4]
Molecular Formula	C ₂₉ H ₃₆ N ₄ O ₃	[1]
Molecular Weight	488.6 g/mol	[1]
Appearance	Crystalline or off-white solid	[4]
Purity	≥98%	
Solubility in DMSO	20 mg/mL to 100 mM (approx. 48.9 mg/mL). Sonication is recommended to aid dissolution.	[5]
Storage (Powder)	Store at +4°C for short term or -20°C for long term (up to 3 years).	[5]
Storage (DMSO Stock)	Store in aliquots at -80°C for up to 1 year or -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.	[5]

Note: The hydrochloride salt form of **PF-Cbp1** (CAS: 2070014-93-4, MW: 525.08 g/mol) is also available and has different solubility properties.[2]

Safety Precautions

Warning: The toxicological properties of **PF-Cbp1** have not been fully investigated. The primary hazard in this protocol stems from the solvent, DMSO. DMSO is an excellent solvent that can readily penetrate the skin and may carry dissolved substances with it into the body.[6]

Therefore, the **PF-Cbp1**/DMSO solution must be handled with extreme care.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety goggles with side shields, and chemical-resistant gloves.[6]

- Gloves: Use butyl or neoprene gloves for extended handling. Standard nitrile gloves offer limited protection against DMSO and should be changed immediately upon contact.[\[6\]](#)[\[7\]](#)
- Ventilation: Prepare the solution in a well-ventilated area, preferably inside a chemical fume hood, to minimize inhalation of any potential aerosols or vapors.[\[6\]](#)
- Handling: Avoid all direct contact with the powder and the final solution. Do not get in eyes, on skin, or on clothing. Wash hands thoroughly after handling.[\[8\]](#)
- Disposal: Dispose of all waste, including empty vials, pipette tips, and contaminated gloves, in accordance with local, state, and federal regulations for hazardous chemical waste.[\[7\]](#)

Experimental Protocol: Preparing a 10 mM PF-Cbp1 Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **PF-Cbp1** in DMSO. Adjust volumes and mass as needed for different desired concentrations or volumes.

Materials and Equipment

- **PF-Cbp1** powder (CAS: 1962928-21-7)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Bath sonicator (optional, but recommended)
- Personal Protective Equipment (PPE)

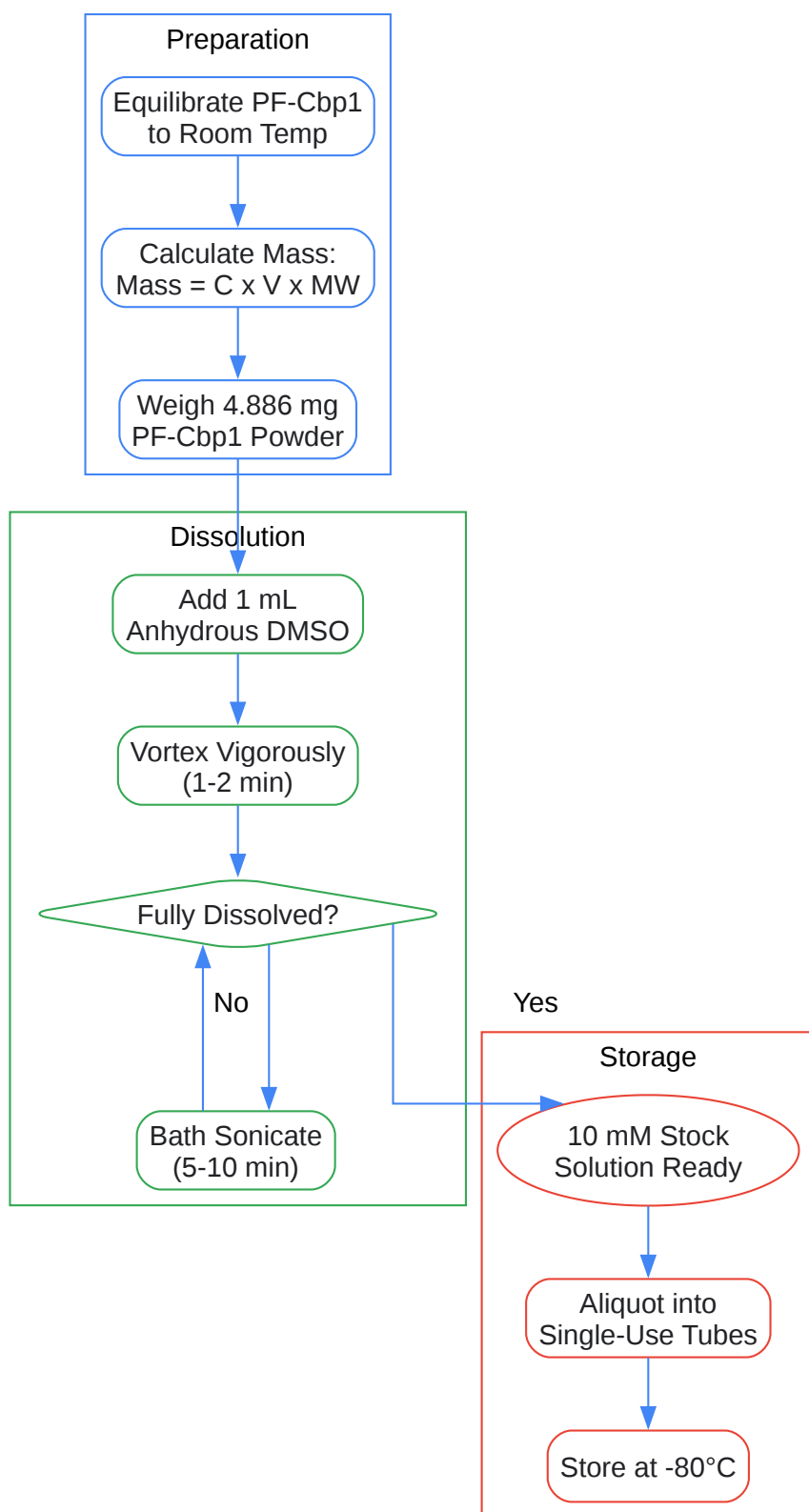
Step-by-Step Procedure

- Pre-weighing Preparation:
 - Allow the vial of **PF-Cbp1** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
 - Ensure the analytical balance is calibrated and level.
- Calculation of Mass:
 - To prepare a stock solution of a specific molarity, use the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - Example for 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 488.6 \text{ g/mol} / 1000$
 $\text{Mass (mg)} = 4.886 \text{ mg}$
- Weighing **PF-Cbp1**:
 - Carefully weigh out 4.886 mg of **PF-Cbp1** powder and transfer it into a sterile microcentrifuge tube or an appropriate vial.
- Dissolving in DMSO:
 - Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the vial containing the **PF-Cbp1** powder.
 - Cap the vial securely.
- Ensuring Complete Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - Visually inspect the solution for any undissolved particles.
 - If particles remain, place the vial in a bath sonicator for 5-10 minutes, or until the solution is clear.^[5] Sonication can gently heat the sample, which aids dissolution.
- Storage:

- Once the **PF-Cbp1** is fully dissolved, the stock solution is ready for use.
- For storage, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes. This minimizes the number of freeze-thaw cycles, which can degrade the compound.
- Store the aliquots at -80°C for long-term storage (up to one year).^[5]

Visualizations

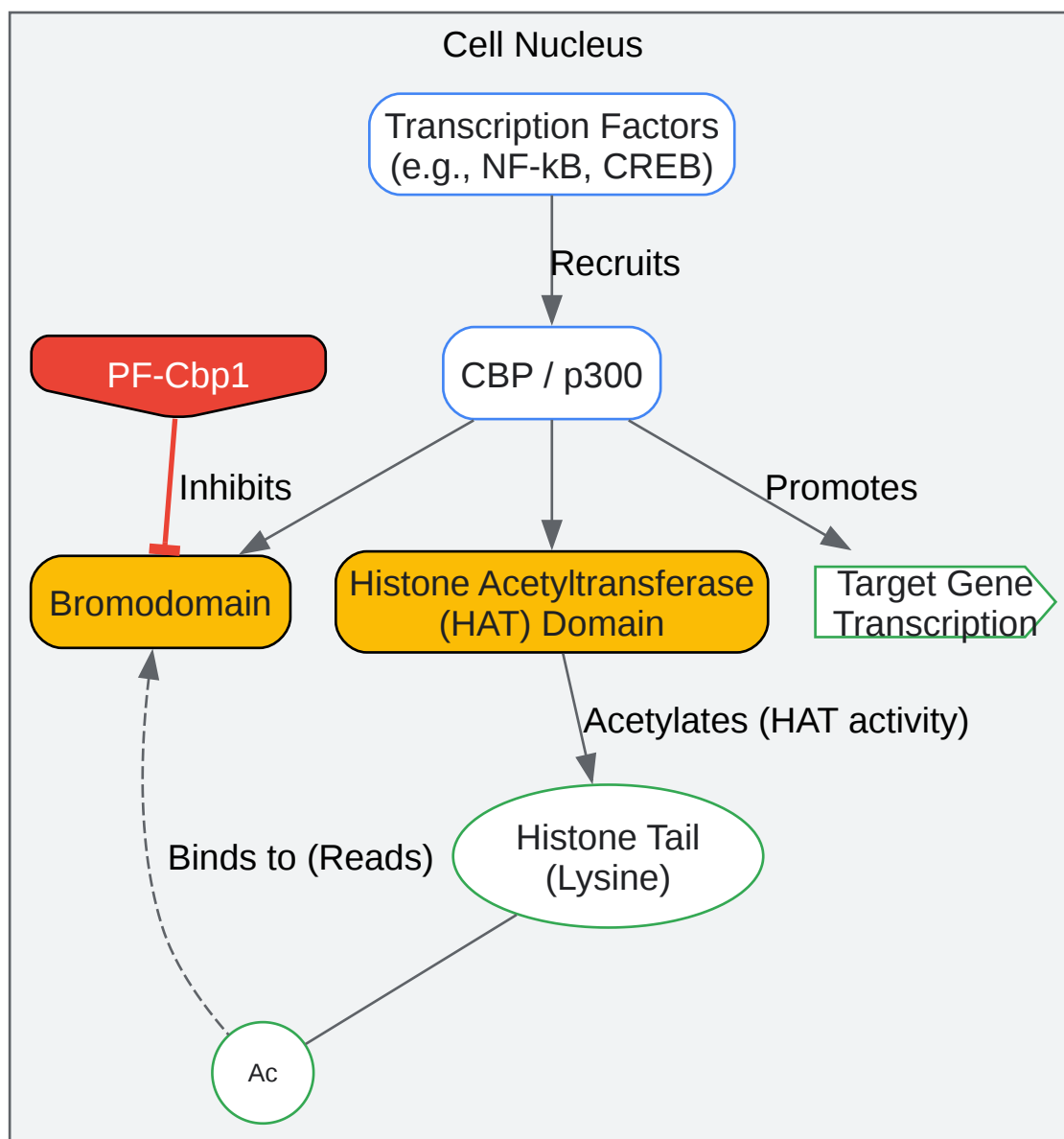
Experimental Workflow Diagram



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Caption: Workflow for preparing a 10 mM **PF-Cbp1** stock solution in DMSO.

PF-Cbp1 Mechanism of Action - Signaling Pathway



Simplified pathway showing inhibition of CBP/p300 by PF-Cbp1

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Caption: **PF-Cbp1** inhibits the CBP/p300 bromodomain, disrupting gene transcription.

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- To cite this document: BenchChem. [Application Notes and Protocols for Preparing PF-Cbp1 Stock Solution with DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610061#how-to-prepare-pf-cbp1-stock-solution-with-dmso]

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